

Application of Meldola's Blue in Lactate Biosensors: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Meldola blue

Cat. No.: B120591

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Introduction

Lactate is a critical metabolite and a key biomarker for assessing the metabolic state in various physiological and pathological conditions, including sepsis, shock, and during intense physical exercise. Accurate and real-time monitoring of lactate levels is therefore of significant interest in clinical diagnostics, sports medicine, and drug development. Amperometric biosensors utilizing the enzyme L-lactate dehydrogenase (LDH) offer a sensitive and specific method for lactate quantification. The core of these biosensors lies in the efficient transfer of electrons generated during the enzymatic reaction to an electrode surface. Meldola's Blue (MB) has emerged as an effective electron mediator in this system, facilitating a lower operating potential and thereby reducing interference from other electroactive species. This document provides detailed application notes and protocols for the development and use of Meldola's Blue-based lactate biosensors.

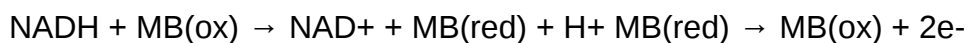
Principle of Operation

The detection of lactate using an LDH-based biosensor with Meldola's Blue as a mediator involves a two-step enzymatic and electrochemical process.

- **Enzymatic Reaction:** L-lactate dehydrogenase, in the presence of its cofactor nicotinamide adenine dinucleotide (NAD⁺), catalyzes the oxidation of L-lactate to pyruvate. In this reaction, NAD⁺ is reduced to NADH.

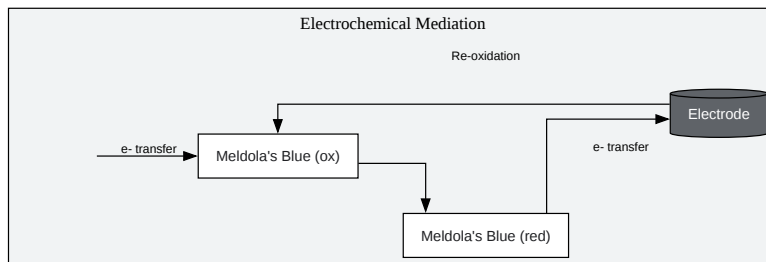
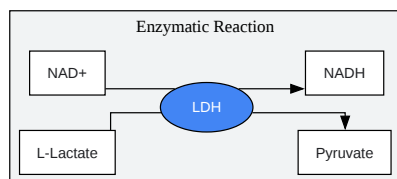


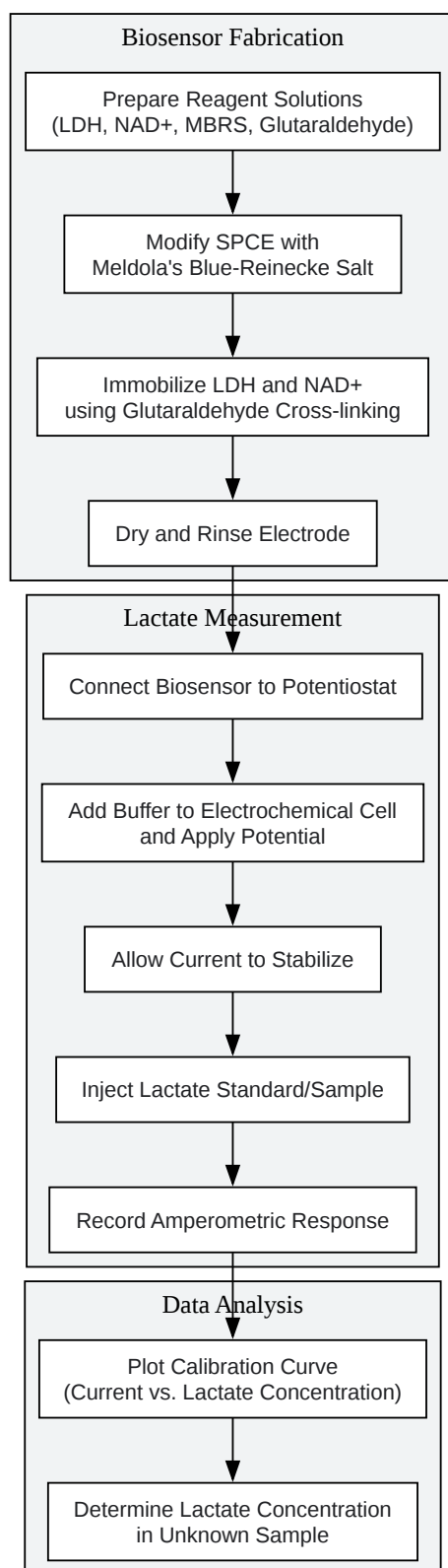
- **Electrochemical Mediation:** The generated NADH is then electrochemically oxidized back to NAD⁺ at the surface of the working electrode. This oxidation typically requires a high overpotential, which can lead to non-specific signals from interfering substances. Meldola's Blue acts as a catalyst, facilitating the oxidation of NADH at a much lower potential. The reduced Meldola's Blue is subsequently re-oxidized at the electrode surface, generating a current that is directly proportional to the lactate concentration in the sample.



This mediated electron transfer allows for sensitive and selective detection of lactate.

Signaling Pathway Diagram





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com